

Basic safety and handling precautions for Vanadium triiodide

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Compound of Interest

Compound Name: Vanadium triiodide

Cat. No.: B092258

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Technical Guide: Safety and Handling of Vanadium Triiodide

This document provides a comprehensive overview of the essential safety and handling precautions for **Vanadium Triiodide** (VI_3). It is intended for researchers, scientists, and professionals in drug development and other laboratory settings who may work with this compound. The guide outlines the material's hazards, necessary protective measures, and emergency procedures to ensure safe laboratory operations.

Hazard Identification and Classification

Vanadium Triiodide is a corrosive, air-sensitive, and moisture-sensitive solid that poses significant health risks upon exposure. It is classified as a corrosive solid and is extremely destructive to tissues of the mucous membranes, upper respiratory tract, eyes, and skin.^[1] The primary hazards are associated with its reactivity and corrosive nature.

- GHS Hazard Statements:
 - H314: Causes severe skin burns and eye damage.^[2]
 - H302: Harmful if swallowed.
- Key Reactivity Hazards:

- Moisture and Water Reactivity: **Vanadium Triiodide** reacts with water, potentially violently. [2] This necessitates handling in a dry environment.
- Air and Light Sensitivity: The compound is sensitive to air and light, requiring storage under an inert atmosphere and in opaque containers.
- Thermal Decomposition: When heated, it can decompose to produce hazardous fumes, including hydrogen iodide and vanadium oxides.

Safety and Physical Data

Quantitative data for **Vanadium Triiodide** is summarized below for quick reference.

Table 1: Physical and Chemical Properties

Property	Value	Source
Chemical Formula	VI_3	[3]
Molecular Weight	431.66 g/mol	[3]
Appearance	Brown-black rhombohedral crystals	[2]
CAS Number	15513-94-7	[1][3]
Density	3 g/mL at 25 °C	[2]

| Sensitivity | Air, light, and moisture sensitive [[4] |

Table 2: GHS Hazard and Precautionary Codes

Code	Statement	Source
H314	Causes severe skin burns and eye damage	[2]
H302	Harmful if swallowed	
P260	Do not breathe dust/fume/gas/mist/vapours/spray	[1] [2]
P280	Wear protective gloves/protective clothing/eye protection/face protection	[1] [2]
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting	[1] [2]
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower	[1] [2]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing	[1]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	

| P405 | Store locked up [\[1\]](#)[\[5\]](#) |

Experimental Handling and Storage Protocols

Due to its reactive nature, strict protocols must be followed when handling and storing **Vanadium Triiodide**.

Methodology for Safe Handling:

- Engineering Controls:
 - All manipulations of **Vanadium Triiodide** must be performed in a controlled environment. Use a certified chemical fume hood or a glove box with an inert atmosphere (e.g., argon or nitrogen) to prevent contact with air and moisture.[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Ensure that a safety shower and an eyewash station are readily accessible and in close proximity to the workstation.[\[4\]](#)
- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Wear chemical safety goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations. A face shield should also be worn.[\[4\]](#)[\[6\]](#)
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile) and a lab coat. Ensure gloves are inspected before use and changed frequently.[\[4\]](#) Contaminated clothing must be removed immediately and washed before reuse.[\[1\]](#)
 - Respiratory Protection: For operations that may generate dust, use a NIOSH-approved respirator with an appropriate particulate filter (e.g., N95 or P1).[\[5\]](#)
- Handling Procedure:
 - Before handling, ensure the work area is dry and free of water.
 - Avoid the formation and inhalation of dust at all times.[\[4\]](#)
 - When transferring the solid, use appropriate tools (e.g., spatulas) inside a fume hood or glove box.
 - Do not eat, drink, or smoke in the area where the chemical is handled.
 - After handling, wash hands and any exposed skin thoroughly.[\[1\]](#)

Methodology for Safe Storage:

- Container: Keep the compound in its original, tightly closed container.[4]
- Atmosphere: Store under an inert, dry gas.[5]
- Conditions: Store in a cool, dry, and well-ventilated area, away from incompatible materials such as oxidizing agents.[5][6] The storage area should be locked.[1]
- Protection: Protect the container from physical damage and exposure to light.

Emergency Response Protocols

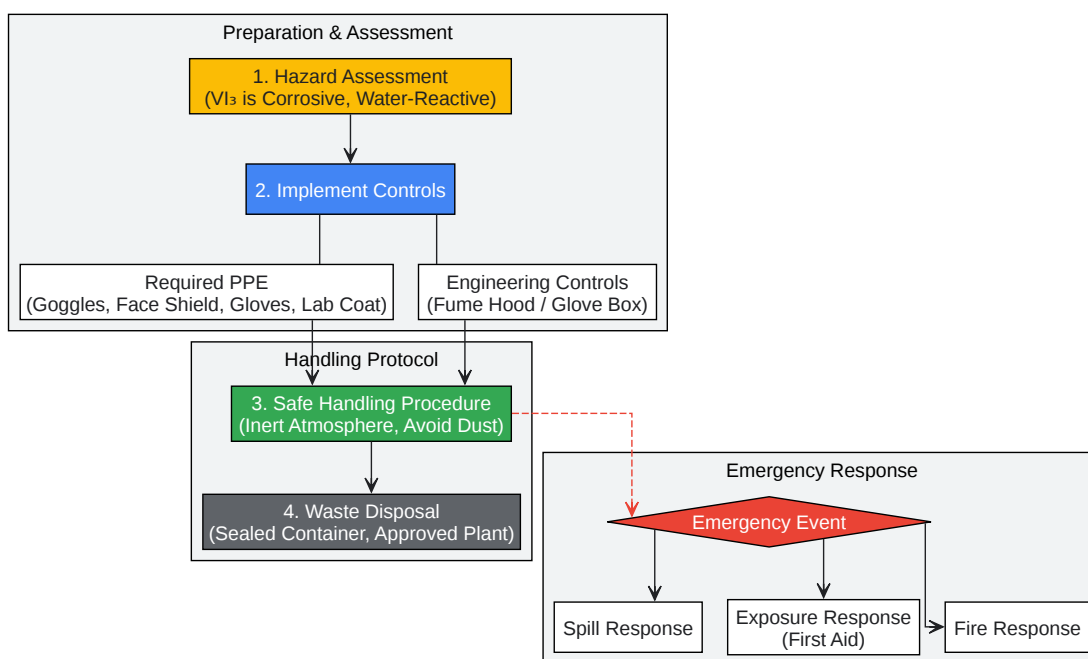
Immediate and appropriate action is critical in the event of an emergency.

- Accidental Release/Spill:
 - Evacuate personnel from the affected area.
 - Ensure adequate ventilation.
 - Wear full PPE, including respiratory protection.
 - Prevent the spill from entering drains or waterways.
 - Carefully sweep up the dry solid, avoiding dust generation.
 - Place the spilled material into a suitable, labeled, and closed container for disposal.
- First-Aid Measures:
 - General Advice: Move the victim from the exposure area. Consult a physician immediately and show them the Safety Data Sheet (SDS).
 - Inhalation: Remove the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[1][6]
 - Skin Contact: Immediately remove all contaminated clothing.[1] Rinse the affected skin area with copious amounts of water for at least 15 minutes.[6] Seek immediate medical attention.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[4] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[1][4] Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
- Fire-Fighting Measures:
 - Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[5]
 - Specific Hazards: The substance is not flammable but may decompose upon heating to produce toxic fumes of hydrogen iodide and vanadium oxides.
 - Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.

Safety Workflow Visualization

The following diagram illustrates the logical workflow for ensuring the safe handling of **Vanadium Triiodide** from initial assessment to final disposal or emergency response.



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Logical workflow for the safe handling of **Vanadium Triiodide**.

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